

# Personal protective equipment for handling 2-(Benzyloxy)ethanol

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## Compound of Interest

Compound Name: 2-(Benzyloxy)ethanol

Cat. No.: B1666784

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## Essential Safety and Handling Guide for 2-(Benzyloxy)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Benzyloxy)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

## Hazard Identification and Immediate Precautions

**2-(Benzyloxy)ethanol** is classified as a hazardous chemical. Key hazards include:

- Harmful if swallowed[1][2]
- Causes skin irritation[1][2]
- Causes serious eye irritation[1][2]
- May cause respiratory irritation[1][2]

Signal Word: Warning[1]

Before handling, ensure you are familiar with the location and operation of emergency equipment, including safety showers and eyewash stations.[1]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-(Benzyloxy)ethanol** to prevent skin and eye contact, and inhalation of vapors.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1]	Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, tested to EN 374).[2] A lab coat or other protective clothing is required.	Prevents skin irritation and absorption.[1][2] Check gloves for leaks before use and wash hands thoroughly after handling.[2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges (e.g., organic vapor).[3]	Minimizes the risk of respiratory tract irritation from vapors.[2]

## Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **2-(Benzyloxy)ethanol** from preparation to the conclusion of your work.

### 3.1. Preparation

- Review the Safety Data Sheet (SDS): Before starting any work, thoroughly read and understand the SDS for **2-(Benzyloxy)ethanol**. [1][2]
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood. [1]

- Assemble all necessary materials: Have all required equipment, reagents, and waste containers ready before you begin.
- Put on all required PPE: Don the appropriate gloves, eye protection, and lab coat.

### 3.2. Handling

- Avoid contact: Do not allow the chemical to come into contact with your eyes, skin, or clothing.[\[1\]](#)
- Prevent inhalation: Avoid breathing vapors or mist.[\[2\]](#)
- Dispensing: Carefully dispense the liquid to avoid splashing.
- Keep containers closed: Keep the container tightly closed when not in use to minimize vapor release.[\[1\]](#)[\[2\]](#)

### 3.3. Storage

- Store in a cool, dry, well-ventilated area.[\[3\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

## Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately:

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. <a href="#">[1]</a>
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice/attention. <a href="#">[1]</a> <a href="#">[4]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately. <a href="#">[1]</a>

In case of a spill, soak it up with inert absorbent material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.[\[1\]](#) Ensure adequate ventilation.

## Disposal Plan

All waste containing **2-(Benzyloxy)ethanol** must be treated as hazardous waste.

- Waste Collection: Collect all **2-(Benzyloxy)ethanol** waste, including contaminated absorbent materials and disposable PPE, in a clearly labeled, sealed container.
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#) Do not dispose of it down the drain or into the environment.[\[2\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

## Physicochemical Properties of 2-(Benzyloxy)ethanol

The following table summarizes key quantitative data for **2-(Benzyloxy)ethanol**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	152.19 g/mol
Appearance	Colorless liquid[1]
Odor	Odorless[1]
Boiling Point	265 °C / 509 °F @ 760 mmHg[1]
Flash Point	> 110 °C / > 230 °F[1]
Specific Gravity	1.070[1]
Vapor Density	5.25[1]

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-(Benzyloxy)ethanol**.

Caption: Logical workflow for the safe handling of **2-(Benzyloxy)ethanol**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)